

Application Notes and Protocols: Ditetradecyl Adipate as an Industrial Lubricant

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Compound of Interest

Compound Name: Ditetradecyl adipate

Cat. No.: B15345863

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the formulation and evaluation of **ditetradecyl adipate** as a high-performance lubricant for various industrial applications. The information presented here is intended to guide researchers and formulation scientists in the development of advanced lubrication solutions.

Introduction to Ditetradecyl Adipate

Ditetradecyl adipate is a synthetic ester-based lubricant belonging to the diester family. It is synthesized from the esterification of adipic acid with tetradecanol (myristyl alcohol). Its long, linear alkyl chains and the presence of polar ester groups give it unique properties that make it a promising candidate for a base oil in demanding industrial applications. Diesters, in general, are known for their excellent thermal and oxidative stability, good viscosity-temperature characteristics, and inherent lubricity.^[1]

The molecular structure of **ditetradecyl adipate** contributes to the formation of a robust lubricating film on metal surfaces, reducing friction and wear.^[2] This property is particularly beneficial in applications with high loads and operating temperatures.

Physicochemical Properties of Adipate Esters

Quantitative data for **ditetradecyl adipate** is not readily available in the public domain. The following table summarizes the typical properties of similar long-chain adipate esters, which

can be used as a reference for formulating with **ditetradecyl adipate**.

Property	Dioctyl Adipate (DOA)	Di-isodecyl Adipate (DIDA)	Di-tridecyl Adipate	Ditetradecyl Adipate (Estimated)	Test Method
Kinematic Viscosity @ 40°C (cSt)	~13.5	~25	~45	50 - 60	ASTM D445
Kinematic Viscosity @ 100°C (cSt)	~3.4	~5.0	~7.5	8.0 - 9.5	ASTM D445
Viscosity Index	~140	~150	~160	160 - 175	ASTM D2270
Pour Point (°C)	-50 to -60	-40 to -50	-30 to -40	-20 to -30	ASTM D97
Flash Point (°C)	~210	~230	~250	260 - 280	ASTM D92
Density @ 20°C (g/cm ³)	~0.927	~0.922	~0.918	0.910 - 0.915	ASTM D1298

Note: The values for **ditetradecyl adipate** are estimations based on trends observed in shorter-chain adipate esters. Actual values may vary.

Experimental Protocols

Synthesis of Ditetradecyl Adipate

This protocol describes a laboratory-scale synthesis of **ditetradecyl adipate** via direct esterification.

Materials:

- Adipic Acid

- Tetradecanol (Myristyl Alcohol)
- p-Toluenesulfonic acid (catalyst)
- Toluene (solvent and azeotropic agent)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Dean-Stark apparatus
- Round-bottom flask
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine adipic acid and tetradecanol in a 1:2.2 molar ratio.
- Add toluene to the flask to facilitate azeotropic removal of water.
- Add p-toluenesulfonic acid (0.5-1.0 mol% based on adipic acid) as a catalyst.
- Heat the mixture to reflux with vigorous stirring. Water will be collected in the Dean-Stark trap.
- Continue the reaction until the theoretical amount of water is collected, indicating the completion of the esterification.
- Cool the reaction mixture to room temperature.

- Transfer the mixture to a separatory funnel and wash sequentially with 5% sodium bicarbonate solution to neutralize the acid catalyst, followed by brine to remove any remaining aqueous impurities.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the toluene using a rotary evaporator.
- The resulting product is crude **ditetradecyl adipate**, which can be further purified by vacuum distillation if required.

Lubricant Formulation

This protocol outlines the preparation of a simple lubricant formulation using **ditetradecyl adipate** as the base oil.

Materials:

- **Ditetradecyl adipate** (base oil)
- Anti-wear (AW) additive (e.g., Zinc dialkyldithiophosphate - ZDDP)
- Antioxidant (AO) additive (e.g., aminic or phenolic type)
- Viscosity index improver (VII) (optional, depending on application)
- Pour point depressant (PPD) (optional)
- Glass beaker
- Hot plate with magnetic stirrer
- Weighing balance

Procedure:

- Weigh the required amount of **ditetradecyl adipate** into a glass beaker.
- Gently heat the base oil to approximately 60-70°C while stirring.

- Slowly add the desired concentrations of AW and AO additives to the heated base oil. Continue stirring until the additives are completely dissolved. Esters generally exhibit good additive solubility.[3]
- If required, add the VII and PPD to the formulation and continue stirring until a homogenous mixture is obtained.
- Allow the formulation to cool to room temperature while stirring.

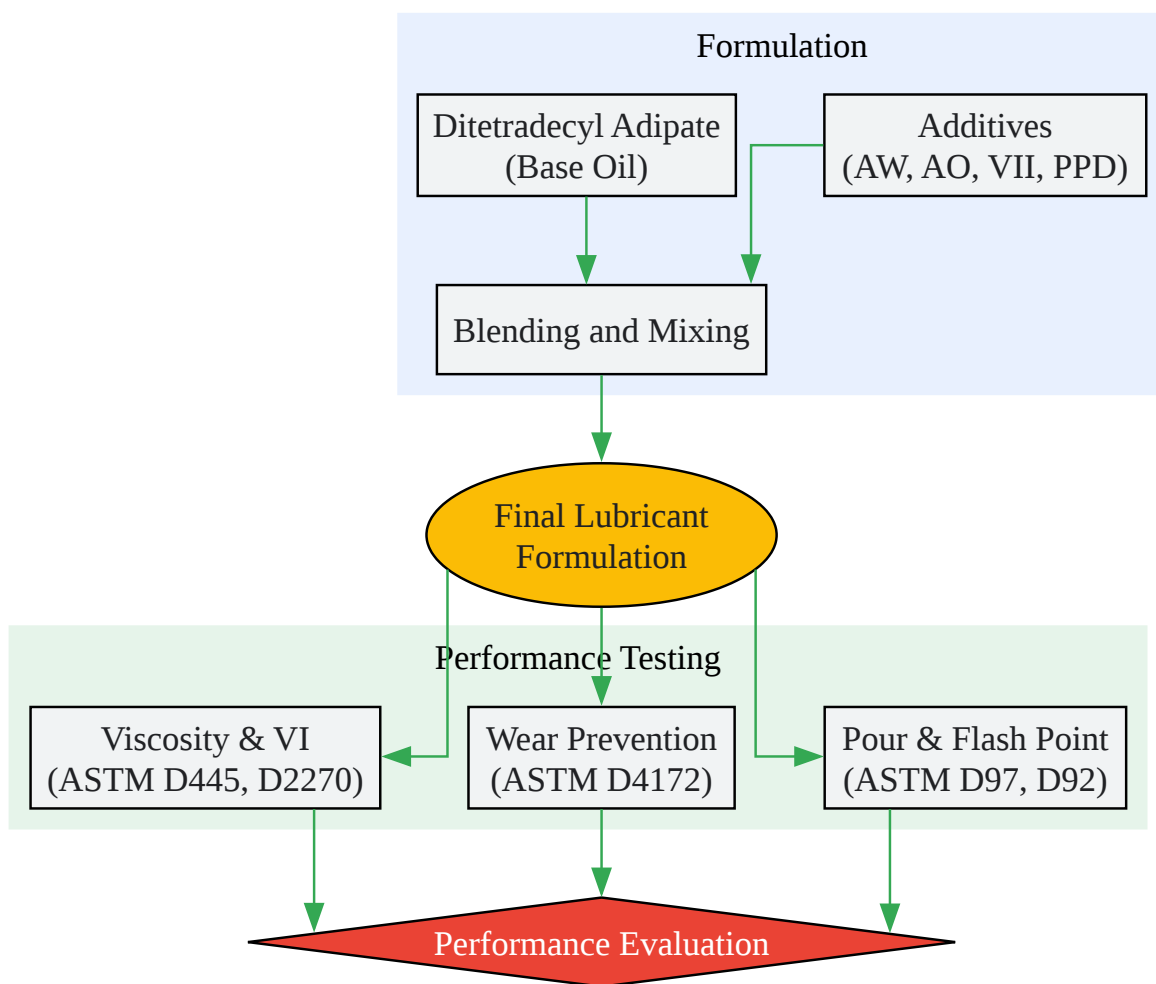
Performance Testing

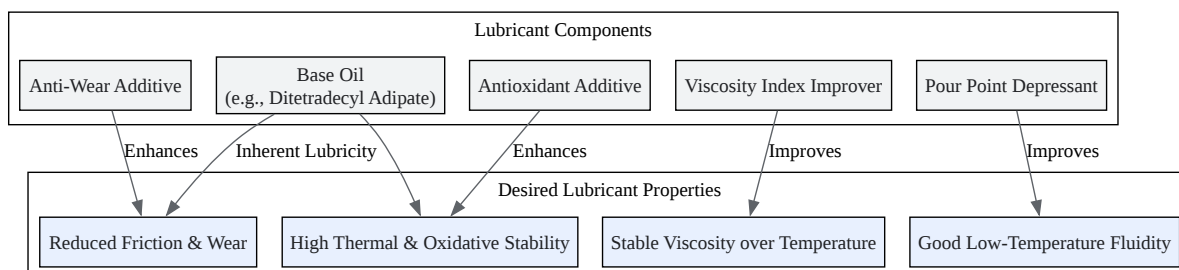
The following are standard ASTM methods for evaluating the performance of the formulated lubricant.

- Kinematic Viscosity (ASTM D445): This test determines the fluid's resistance to flow under gravity at specified temperatures (typically 40°C and 100°C).
- Viscosity Index (ASTM D2270): Calculated from the kinematic viscosities at 40°C and 100°C, this value indicates the effect of temperature on the lubricant's viscosity. A higher VI signifies less change in viscosity with temperature.
- Wear Preventive Characteristics (ASTM D4172 - Four-Ball Method): This test evaluates the anti-wear properties of the lubricant under boundary lubrication conditions. It measures the wear scar diameter on steel balls after being subjected to a specified load, speed, and temperature.
- Pour Point (ASTM D97): This test determines the lowest temperature at which the lubricant will flow.
- Flash Point (ASTM D92): This test measures the lowest temperature at which the vapors of the lubricant will ignite when exposed to a flame.

Visualizations

Synthesis of Ditetradecyl Adipate Workflow





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- To cite this document: BenchChem. [Application Notes and Protocols: Ditetradecyl Adipate as an Industrial Lubricant]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15345863#formulation-of-ditetradecyl-adipate-as-a-lubricant-for-industrial-use\]](https://www.benchchem.com/product/b15345863#formulation-of-ditetradecyl-adipate-as-a-lubricant-for-industrial-use)

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